

Technical Guide: Molar Extinction Coefficient of Cyanine 5.5 Azide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Cyanine 5.5 azide

Cat. No.: B12403607

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molar extinction coefficient and key photophysical properties of Cyanine 5.5 (Cy5.5) azide, a near-infrared fluorescent probe crucial for a variety of applications in research and drug development. This document includes detailed experimental protocols for the determination of its molar extinction coefficient and illustrates its primary application in bioconjugation through copper-catalyzed azide-alkyne cycloaddition (CuAAC), commonly known as "click chemistry."

Core Photophysical and Chemical Properties

Cyanine 5.5 azide is a fluorescent dye that contains an azide functional group, enabling its covalent attachment to other molecules, such as proteins, nucleic acids, and other biomolecules, via click chemistry.^{[1][2]} Its fluorescence in the near-infrared spectrum makes it an ideal candidate for in vivo imaging, where it minimizes background autofluorescence from biological tissues.^[3]

Quantitative Data Summary

The photophysical properties of **Cyanine 5.5 azide** can vary slightly depending on the solvent and local chemical environment. The following table summarizes the key quantitative data reported for this dye.

Property	Value	Units	Notes
Molar Extinction Coefficient (ϵ)	190,000 - 209,000	$M^{-1}cm^{-1}$	Highly dependent on the solvent.[4][5]
Absorbance Maximum (λ_{abs})	~684	nm	In organic solvents like DMSO or DMF.
Emission Maximum (λ_{em})	~710	nm	
Quantum Yield (Φ)	0.2 - 0.28	-	Represents the efficiency of fluorescence.
Solubility	Soluble	-	In organic solvents such as DMSO, DMF, and dichloromethane.

Experimental Protocol: Determination of Molar Extinction Coefficient

The molar extinction coefficient (ϵ) is a measure of how strongly a chemical species absorbs light at a given wavelength. It is a critical parameter for accurately determining the concentration of a substance in solution using the Beer-Lambert law ($A = \epsilon bc$), where A is the absorbance, b is the path length of the cuvette (typically 1 cm), and c is the molar concentration.

Materials and Equipment

- **Cyanine 5.5 azide**
- Anhydrous Dimethyl sulfoxide (DMSO)
- UV-Vis spectrophotometer

- Quartz cuvettes (1 cm path length)
- Calibrated analytical balance
- Volumetric flasks and pipettes

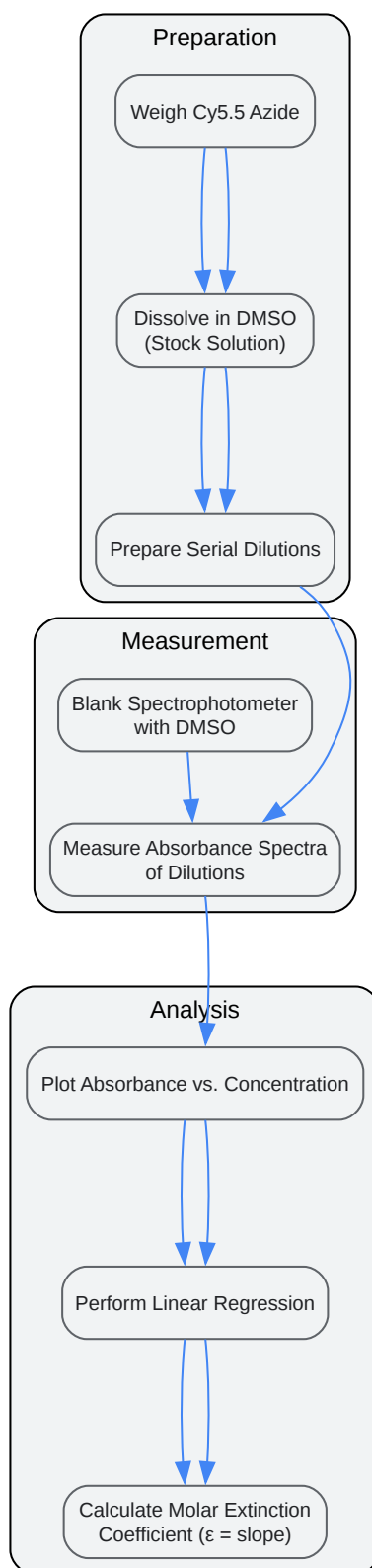
Step-by-Step Procedure

- Preparation of a Stock Solution:
 - Accurately weigh a small amount (e.g., 1 mg) of **Cyanine 5.5 azide** using an analytical balance.
 - Dissolve the weighed dye in a precise volume of anhydrous DMSO (e.g., 1 mL) in a volumetric flask to create a concentrated stock solution. Ensure the dye is fully dissolved.
- Preparation of Serial Dilutions:
 - Perform a series of accurate serial dilutions of the stock solution using DMSO to obtain a range of concentrations. It is recommended to prepare at least five different concentrations.
 - The absorbance values of these diluted solutions at the absorbance maximum should ideally fall within the linear range of the spectrophotometer (typically 0.1 to 1.0).
- Spectrophotometric Measurement:
 - Turn on the UV-Vis spectrophotometer and allow it to warm up for at least 30 minutes to ensure a stable light source.
 - Set the spectrophotometer to scan a wavelength range that includes the expected absorbance maximum of Cy5.5 azide (e.g., 600-750 nm).
 - Use a quartz cuvette filled with DMSO as a blank to zero the spectrophotometer.
 - Measure the absorbance spectrum for each of the diluted solutions.
 - Identify the wavelength of maximum absorbance (λ_{max}) from the spectra.

- Data Analysis:
 - Record the absorbance value at λ_{max} for each concentration.
 - Plot a graph of absorbance (A) on the y-axis against concentration (c) in mol/L on the x-axis.
 - Perform a linear regression analysis on the data points. The resulting plot should be a straight line passing through the origin, confirming adherence to the Beer-Lambert law.
 - The molar extinction coefficient (ϵ) is determined from the slope of the line (slope = ϵb). Since the path length (b) is 1 cm, the slope of the line is equal to the molar extinction coefficient in $\text{M}^{-1}\text{cm}^{-1}$.

Visualizations

Experimental Workflow for Molar Extinction Coefficient Determination

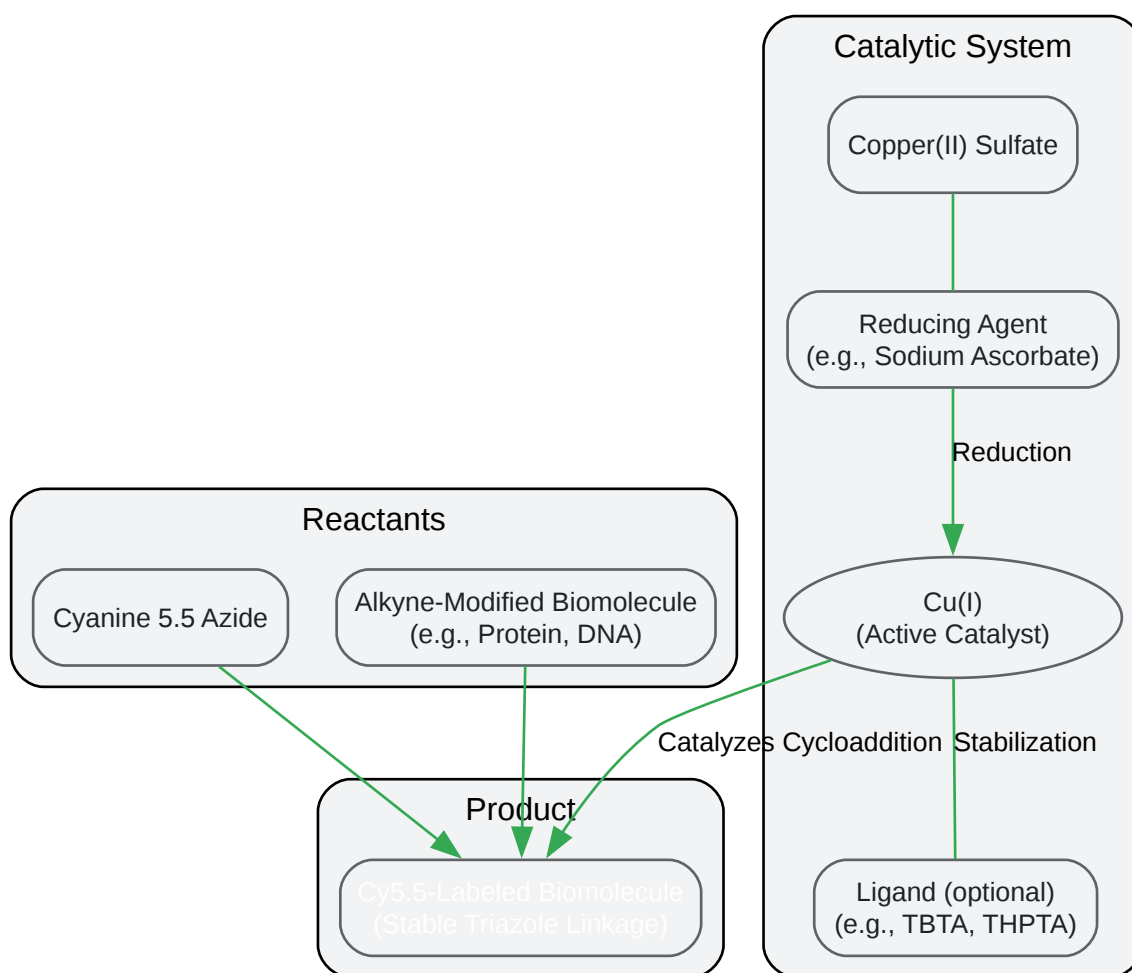


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Caption: Workflow for determining the molar extinction coefficient.

Bioconjugation via Copper-Catalyzed Click Chemistry

Cyanine 5.5 azide is frequently used for labeling alkyne-modified biomolecules through a copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) reaction. This bioorthogonal reaction is highly efficient and specific, forming a stable triazole linkage.



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Caption: Copper-catalyzed azide-alkyne cycloaddition (CuAAC).

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- To cite this document: BenchChem. [Technical Guide: Molar Extinction Coefficient of Cyanine 5.5 Azide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12403607/docs#technical-guide-molar-extinction-coefficient-of-cyanine-5-5-azide\]](https://www.benchchem.com/product/b12403607/docs#technical-guide-molar-extinction-coefficient-of-cyanine-5-5-azide)

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